

6-Chloro-5-cyanonicotinic Acid proper disposal procedures

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Compound of Interest

Compound Name: 6-Chloro-5-cyanonicotinic Acid

CAS No.: 1206969-20-1

Cat. No.: B1424278

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Topic: **6-Chloro-5-cyanonicotinic Acid** Proper Disposal Procedures CAS: 1206969-20-1

Formula: $C_7H_3ClN_2O_2$ ^{[1][2][3][4]}

Executive Summary & Hazard Identification

Immediate Action Required: This compound presents a dual-hazard profile: it is a halogenated organic acid with a nitrile (cyano) functional group.^{[1][2]} Improper disposal can lead to the generation of toxic gases (HCN/NO_x/HCl) or damage to standard waste infrastructure.^[1]

Do NOT dispose of this compound down the drain. Do NOT mix with strong oxidizers or strong bases.^{[1][2]}

Hazard Profile Table

Hazard Category	GHS Classification (Extrapolated)	Operational Risk
Acute Toxicity	H302, H312 (Harmful if swallowed/contact)	The pyridine ring facilitates dermal absorption; the nitrile group poses metabolic toxicity risks.[1][2][3][4]
Corrosivity	H314/H318 (Causes severe burns/eye damage)	As a nicotinic acid derivative, aqueous solutions may be corrosive (pH < 2.0).[1][2][3][4]
Reactivity	Incompatible with Oxidizers/Bases	Hydrolysis Risk: Strong bases can hydrolyze the nitrile to an amide/carboxylate, releasing ammonia.[3][4] Thermal Risk: Combustion releases Hydrogen Cyanide (HCN), Hydrogen Chloride (HCl), and Nitrogen Oxides (NOx).[1][2]

Pre-Disposal Stabilization & Segregation

As a Senior Application Scientist, I emphasize that segregation is the first line of defense. The presence of the chlorine atom classifies this strictly as Halogenated Waste, which dictates the incineration method used by your waste management vendor.[4]

Segregation Protocol

- Solid Waste: Isolate pure solid **6-Chloro-5-cyanonicotinic acid** in a dedicated, chemically resistant container (HDPE or Amber Glass).
- Liquid Waste (Solutions):
 - Organic Solvents: Segregate into "Halogenated Organic Solvents" carboys. Even if dissolved in non-halogenated solvents (e.g., Methanol), the presence of the Cl-atom in the solute requires the entire mixture to be treated as halogenated.[2]

- Aqueous Solutions: Adjust pH to between 5–9 only if your facility's SOP permits elementary neutralization.[1][2] Otherwise, collect as "Aqueous Toxic Waste." [2]

Critical Incompatibility Check

- Keep Away From: Sodium Azide, Strong Acids (HCl, H₂SO₄), Strong Bases (NaOH, KOH), and Oxidizers (Peroxides).[2][4]
- Why? Acidic hydrolysis of the nitrile group is slow, but basic hydrolysis is rapid and exothermic. Mixing with strong oxidizers can rupture the pyridine ring, releasing unpredictable nitrogenous toxins.[2]

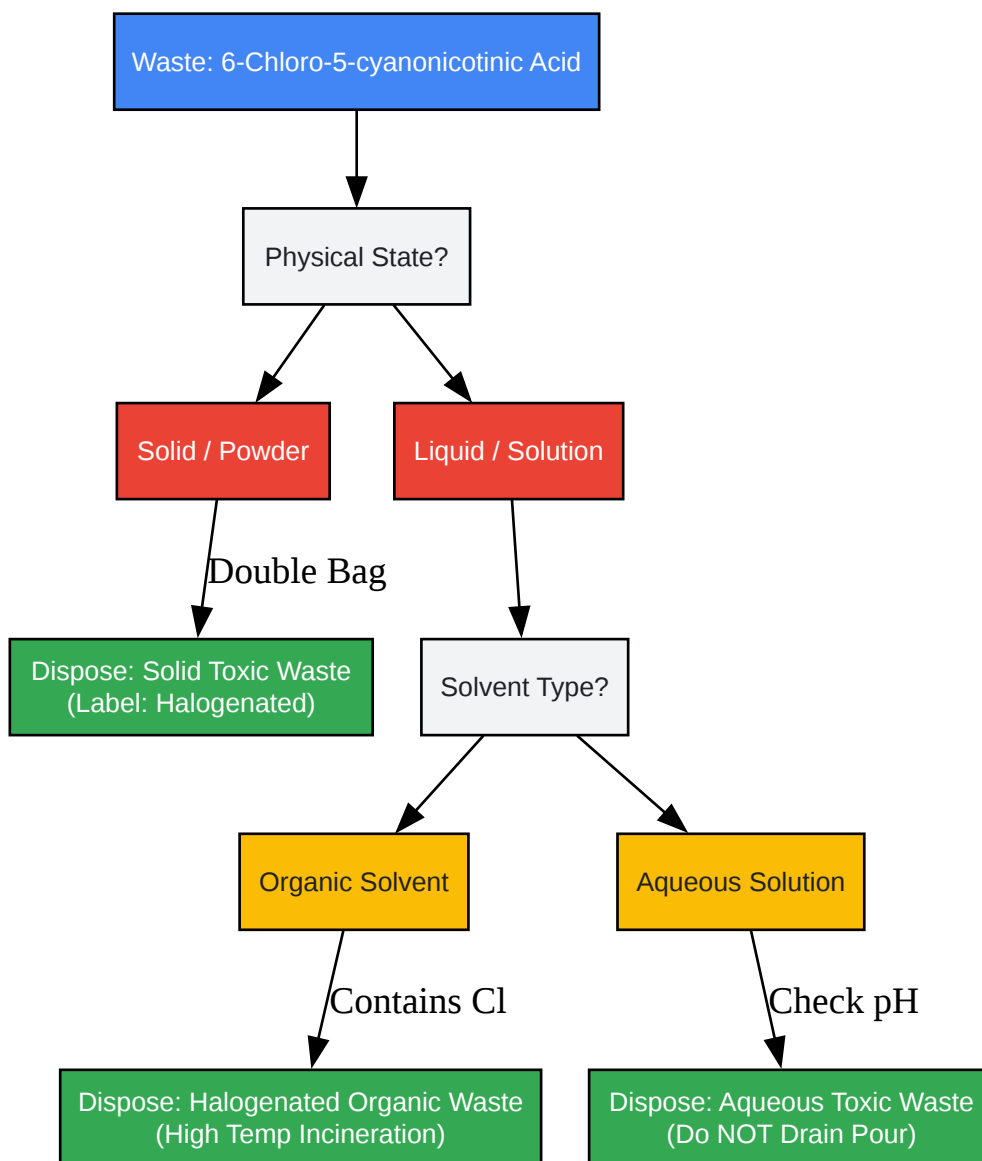
Disposal Workflow (Step-by-Step)

This workflow ensures compliance with EPA RCRA standards (typically classifying halogenated organics under specific waste codes like D002 for corrosivity or generic halogenated solvent codes if mixed).[1][2]

Step 1: Waste Characterization & Labeling[2][5]

- Labeling: clearly mark the container with the full chemical name.[1][5] Do not use abbreviations.
- Hazard Tags: Check "Toxic," "Corrosive," and "Halogenated." [2][4]
- Container Selection: Use high-density polyethylene (HDPE) or glass.[1][2] Avoid metal containers if the waste is acidic (corrosion risk).[1][2]

Step 2: Waste Stream Decision Tree



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Figure 1: Decision logic for segregating **6-Chloro-5-cyanonicotinic acid** waste streams.

Step 3: Final Disposal Method (Vendor Level)

Your facility's waste contractor must utilize High-Temperature Incineration with Acid Gas Scrubbing.[1][2]

- Mechanism: The waste is injected into a kiln at $>1000^{\circ}\text{C}$. [1][2]
- Chemistry:

- Carbon/Hydrogen
 $\text{CO}_2 + \text{H}_2\text{O}$ [\[1\]](#)[\[2\]](#)[\[3\]](#)
- Chlorine
HCl (Captured by scrubber)[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Nitrogen (Cyano/Pyridine)
 $\text{N}_2 + \text{NO}_x$ (Captured by catalytic reduction)[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Verification: Ensure your manifest lists "Destructive Incineration" as the disposal code.[\[1\]](#)[\[2\]](#)

Emergency Spillage Procedures

In the event of a spill, the primary risk is the dispersion of fine dust (inhalation toxicity) or contact with skin.[\[2\]](#)

Spill Response Protocol

- Evacuate & PPE: Clear the immediate area. Don Nitrile gloves (minimum 0.11mm thickness, double-gloving recommended), safety goggles, and a lab coat.[\[1\]](#)[\[2\]](#)[\[4\]](#) If powder is airborne, use an N95 or P100 respirator.[\[2\]](#)
- Containment:
 - Solids: Cover with a wet paper towel to prevent dust generation.[\[1\]](#)[\[2\]](#) Gently sweep into a dustpan.[\[1\]](#)[\[2\]](#)
 - Liquids: Surround with an inert absorbent (Vermiculite or chemically treated pads).[\[1\]](#)[\[2\]](#) Do not use sawdust (combustible).[\[1\]](#)[\[2\]](#)
- Decontamination:
 - Wipe the surface with a mild detergent solution followed by water.[\[1\]](#)[\[2\]](#)
 - Collect all cleanup materials (wipes, gloves, absorbent) into the Solid Toxic Waste bag.[\[1\]](#)[\[2\]](#)

- Do not use bleach (hypochlorite) immediately, as it may react with the amine/nitrile functionalities under certain conditions.[2]



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Figure 2: Operational workflow for safe spill remediation.[1][2][3][4]

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